

Tin(IV) Oxide: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Tin(IV) oxide*

Cat. No.: *B072398*

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CAS Number: 18282-10-5[1][2][3][4][5]

This technical guide provides an in-depth overview of **Tin(IV) oxide** (SnO_2), also known as stannic oxide, tailored for researchers, scientists, and drug development professionals. The document covers its fundamental properties, safety information, experimental protocols for synthesis, and characterization methodologies.

Material Safety and Physicochemical Properties

Tin(IV) oxide is a white or slightly gray, odorless powder.[6] It is an n-type semiconductor with a wide bandgap, making it suitable for applications such as transparent electrodes for solar cells, gas sensors, and catalysts.[3] While generally considered nonhazardous under GHS classifications, it is crucial to handle all laboratory chemicals with caution.[6] Inhalation of dust may lead to a benign pneumoconiosis, and while inorganic tin salts are poorly absorbed, they can be toxic if they enter the bloodstream.[7]

The following table summarizes the key quantitative data for **Tin(IV) oxide**, compiled from various safety data sheets.

Property	Value	Citations
Chemical Formula	SnO ₂	[1][3][4]
CAS Number	18282-10-5	[1][2][3][4]
EC Number	242-159-0	[1][2][4]
Molar Mass	150.69 g/mol - 150.71 g/mol	[2][3]
Boiling Point	1800 - 1900 °C (sublimes)	[2]
Solubility	Insoluble in water. Soluble in concentrated sulfuric or hydrochloric acid.	[6]
Appearance	White or slightly gray powder	[6]
Odor	Odorless	[6]
HOMO Level	-7.36 eV	[3]
LUMO Level	-3.78 eV	[3]
Bandgap	3.6 - 4.0 eV	[3]

Experimental Protocols

The synthesis and characterization of **Tin(IV) oxide**, particularly in nanoparticle form, are crucial for its application in various technologies. Below are detailed methodologies for a common synthesis route and subsequent characterization.

Synthesis of Tin(IV) Oxide Nanoparticles via Sol-Gel Method

This protocol describes the synthesis of SnO₂ nanoparticles from granulated tin, a method that avoids the chlorine ion contamination often associated with tin chloride precursors.

Materials:

- Granulated Tin (3g)

- Nitric Acid (HNO_3), 8 mol L^{-1}
- Citric Acid (10g)
- Aqueous Ammonia (25%)
- Deionized Water

Procedure:

- Add 8 mol L^{-1} nitric acid to a flask containing 3g of granulated tin and 10g of citric acid until a clear solution is obtained.
- Add aqueous ammonia dropwise to the solution while stirring until a pH of 8 is reached.
- Reflux the resulting solution at 100°C (373K) for 2 hours. During this time, the solution will gradually become a turbid colloidal solution.
- Dry the obtained gel at 100°C (373K) for 5 hours in air.
- Grind the dried gel powder in a mortar.
- Calcine the powder in a muffle furnace at 500°C (773K) for 2 hours to obtain SnO_2 nanoparticles.[\[1\]](#)

Characterization of Synthesized Tin(IV) Oxide Nanoparticles

To analyze the structural, morphological, and optical properties of the synthesized nanoparticles, the following characterization techniques are typically employed.

1. X-Ray Diffraction (XRD):

- Purpose: To determine the crystal structure, phase purity, and average crystallite size.
- Methodology: The calcined SnO_2 powder is analyzed using an X-ray diffractometer with $\text{Cu K}\alpha$ radiation. The resulting diffraction pattern is compared with standard JCPDS (Joint Committee on Powder Diffraction Standards) data for tetragonal (cassiterite) SnO_2 to confirm

the crystal structure.^[3] The average crystallite size can be calculated from the broadening of the diffraction peaks using the Scherrer equation.

2. Transmission Electron Microscopy (TEM):

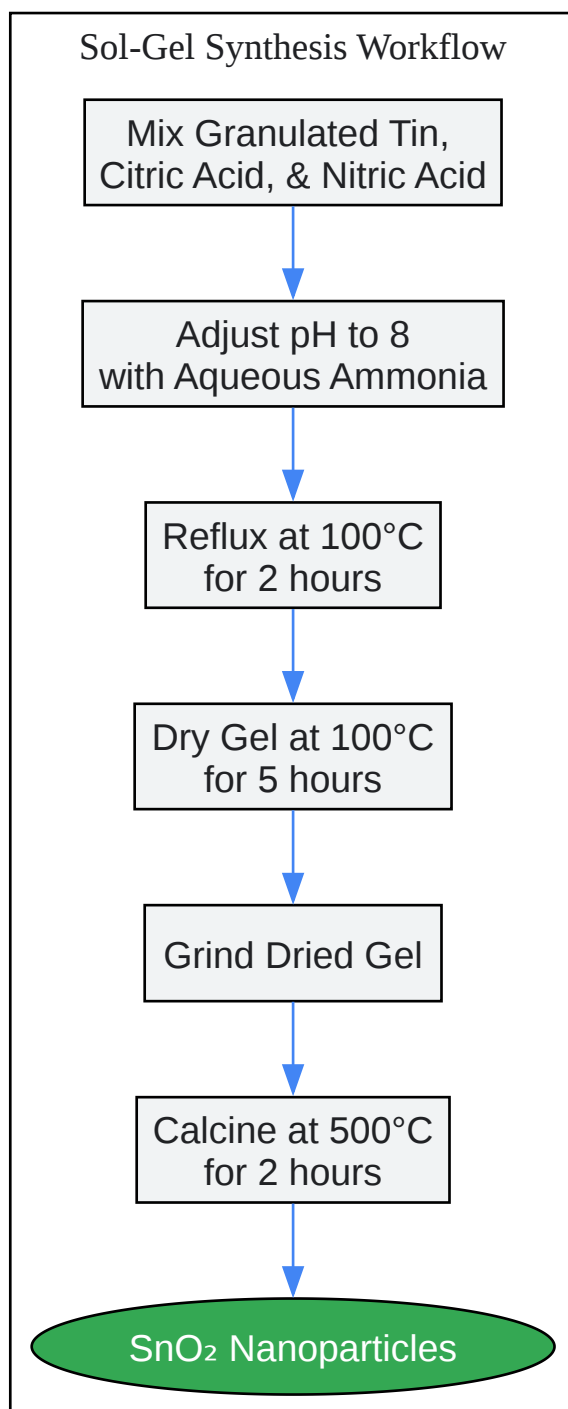
- Purpose: To observe the particle shape, size, and morphology.
- Methodology: A small amount of the SnO₂ nanoparticle powder is dispersed in a solvent (e.g., ethanol) and sonicated. A drop of the dispersion is then placed on a carbon-coated copper grid and allowed to dry. The grid is then examined under a transmission electron microscope to visualize the nanoparticles.^[1]

3. UV-Visible Diffuse Reflectance Spectroscopy (DRS):

- Purpose: To determine the optical bandgap of the material.
- Methodology: The diffuse reflectance spectrum of the SnO₂ powder is obtained using a UV-Vis spectrophotometer. The bandgap energy can be calculated from the reflectance data.^[3]

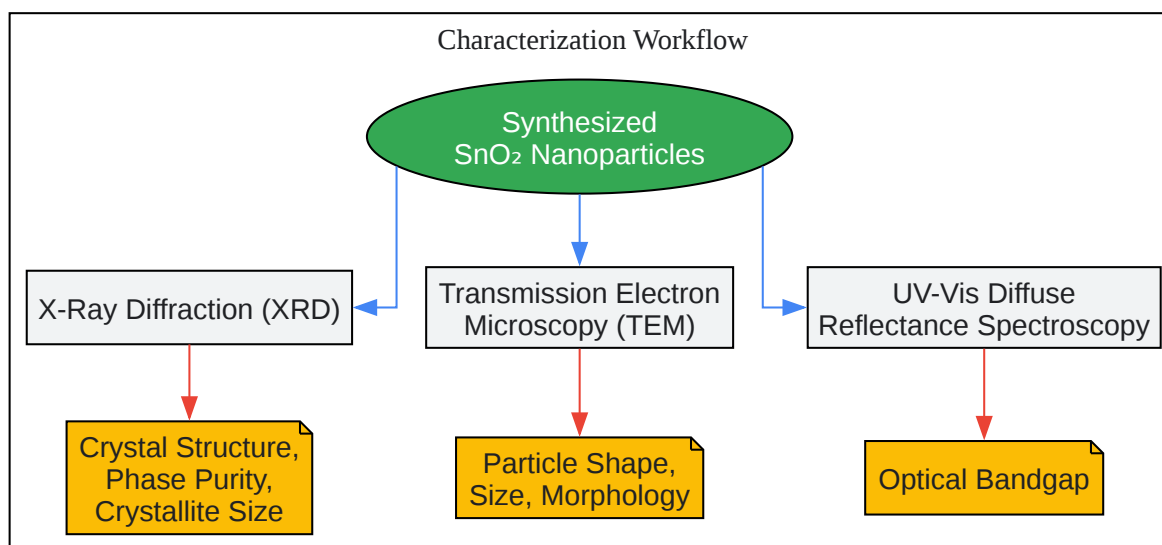
Visualized Workflows

The following diagrams illustrate the logical flow of the experimental procedures described above.



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Caption: Workflow for the sol-gel synthesis of **Tin(IV) oxide** nanoparticles.



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Caption: Experimental workflow for the characterization of SnO₂ nanoparticles.

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